

Application Notes: Subcutaneous Administration of Melanotan-II in Rodents

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Compound of Interest

Compound Name: Melanotan-II (MT-II)

Cat. No.: B15506801

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Introduction

Melanotan-II (MT-II) is a synthetic, cyclic heptapeptide analog of the naturally occurring α -melanocyte-stimulating hormone (α -MSH).[1][2] It functions as a potent, non-selective agonist for melanocortin receptors MC1, MC3, MC4, and MC5.[3][4] Due to its broad receptor affinity, MT-II is a valuable research tool for investigating a range of physiological processes in rodents, including skin pigmentation, energy homeostasis, sexual function, and metabolic regulation.[4][5] The subcutaneous (SC) route of administration is commonly employed in rodent studies due to its simplicity, reliability, and capacity for producing sustained systemic exposure.

Mechanism of Action

Melanotan-II exerts its effects by mimicking the action of α -MSH and binding to melanocortin receptors, which are G-protein coupled receptors.[3][4] Its diverse physiological effects are mediated by different receptor subtypes:

- **MC1R:** Primarily expressed in melanocytes, activation of MC1R initiates a signaling cascade that stimulates the production of melanin (melanogenesis), leading to skin pigmentation.[5][6]

- MC3R & MC4R: Located in the central nervous system, particularly the hypothalamus, these receptors are key regulators of energy balance, appetite, and sexual behavior.[7] Agonism at these receptors can lead to reduced food intake, increased energy expenditure, and pro-erectile effects.[4]
- MC5R: The function of this receptor is less defined, but evidence suggests a role in exocrine gland function.[3]

Pharmacokinetics

Melanotan-II exhibits enhanced in vivo stability compared to the native α -MSH, with a reported half-life of approximately 1-2 hours.[3] Its cyclic structure contributes to this stability and allows for better blood-brain barrier permeability, enabling its effects on central melanocortin receptors.[3] Subcutaneous administration allows for slower, more sustained absorption compared to intravenous routes.

Potential Side Effects in Research Animals

While generally considered safe for research purposes at recommended dosages, potential side effects observed in rodents and reported in human trials include nausea, reduced appetite, yawning, stretching, and spontaneous erections.[3][8][9] At the injection site, redness and mild irritation may occur.[3] It is crucial to rotate injection sites during chronic dosing studies to minimize local skin reactions.[10]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Melanotan-II

This protocol outlines the aseptic technique for reconstituting lyophilized Melanotan-II powder for experimental use.

Materials:

- Vial of lyophilized Melanotan-II (e.g., 10 mg)
- Bacteriostatic water for injection (or sterile saline)
- Sterile 1 mL or 3 mL syringe with a needle (e.g., 21G)

- Alcohol swabs
- Sterile microcentrifuge tubes for aliquoting (optional)

Procedure:

- Allow the vial of lyophilized Melanotan-II to reach room temperature before opening to reduce condensation.[11]
- Clean the rubber stoppers of both the Melanotan-II vial and the bacteriostatic water vial with an alcohol swab and allow them to air dry.[11]
- Using a sterile syringe, draw the desired volume of bacteriostatic water. For a 10 mg vial, a common dilution is 2 mL, resulting in a 5 mg/mL stock solution.[12]
- Slowly inject the bacteriostatic water into the Melanotan-II vial, angling the needle so the liquid runs down the side of the vial. This prevents foaming and potential degradation of the peptide.[6][11]
- Do not shake the vial. Gently swirl or roll the vial between your hands until the powder is completely dissolved.[6][11] The resulting solution should be clear.
- Label the vial with the final concentration and the date of reconstitution.[11]
- Storage: Store the reconstituted solution in the dark at 2-8°C. For long-term storage, it is recommended to aliquot the solution into sterile tubes and store at -20°C. Avoid repeated freeze-thaw cycles.[11]

Protocol 2: Subcutaneous (SC) Administration to Rodents

This protocol provides a step-by-step guide for the subcutaneous injection of Melanotan-II in mice and rats.

Materials:

- Reconstituted Melanotan-II solution
- Sterile insulin syringes (e.g., U-100, 28-31G) for injection

- Appropriate restraint device (if necessary)
- Sharps container

Procedure:

- Dose Calculation: Calculate the required injection volume based on the animal's body weight and the desired dosage (see Table 1).
- Animal Restraint:
 - Mouse: Gently grasp the loose skin at the scruff of the neck between your thumb and forefinger to create a "tent." This securely restrains the head and exposes the injection site over the shoulders.[13]
 - Rat: Manually restrain the rat by placing your hand over the shoulders. For scruff injections, use your thumb and forefinger to lift the loose skin over the back of the neck and shoulders to form a tent.[14][15]
- Injection Site: The preferred site for SC injections is the loose skin over the dorsal midline, between the shoulder blades (scruff).[10][16] The flank can also be used as an alternative site.[10] Rotate injection sites for repeated administrations.[10]
- Injection:
 - Using a new sterile insulin syringe for each animal, draw up the calculated volume of Melanotan-II solution.[10]
 - Insert the needle, with the bevel facing up, into the base of the tented skin, parallel to the body.[15]
 - Administer the solution at a steady pace. A small bleb should be visible under the skin, indicating a successful subcutaneous injection.[14]
 - Withdraw the needle smoothly and apply gentle pressure to the injection site for a moment if needed.

- Post-Injection: Return the animal to its cage and monitor for any immediate adverse reactions. Dispose of the syringe and needle in a designated sharps container immediately. [\[11\]](#)

Data Presentation

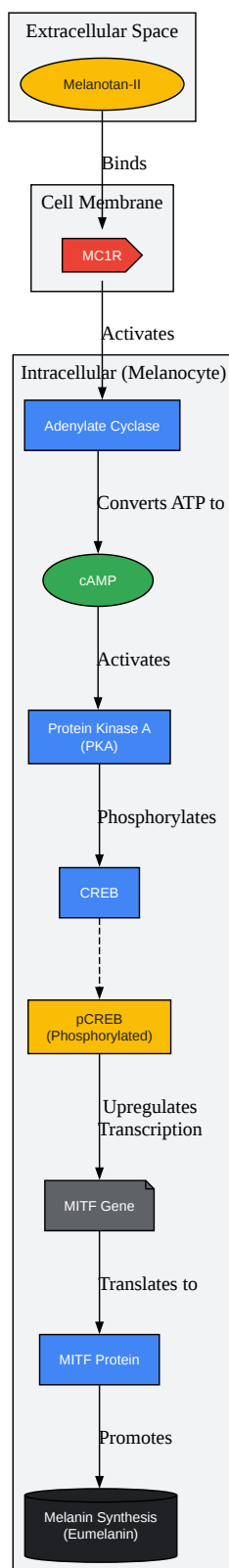
Table 1: Recommended Melanotan-II Dosages for Rodent Studies

Research Application	Species	Dosage Range (per administration)	Administration Frequency	Reference(s)
Melanogenesis / Pigmentation	Mouse / Rat	0.1 - 1.0 mg/kg	Single dose or daily	[5]
Energy Balance / Metabolism	Mouse / Rat	0.5 - 2.0 mg/kg	Daily (chronic)	[5]
Sexual Function / Behavior	Rat	0.1 - 0.5 mg/kg	Single dose (acute)	[5] [17]
Appetite Suppression	Rat	Central infusion (dose varies)	Continuous infusion	[7]

Table 2: Recommended Needle Sizes and Maximum Injection Volumes for SC Administration

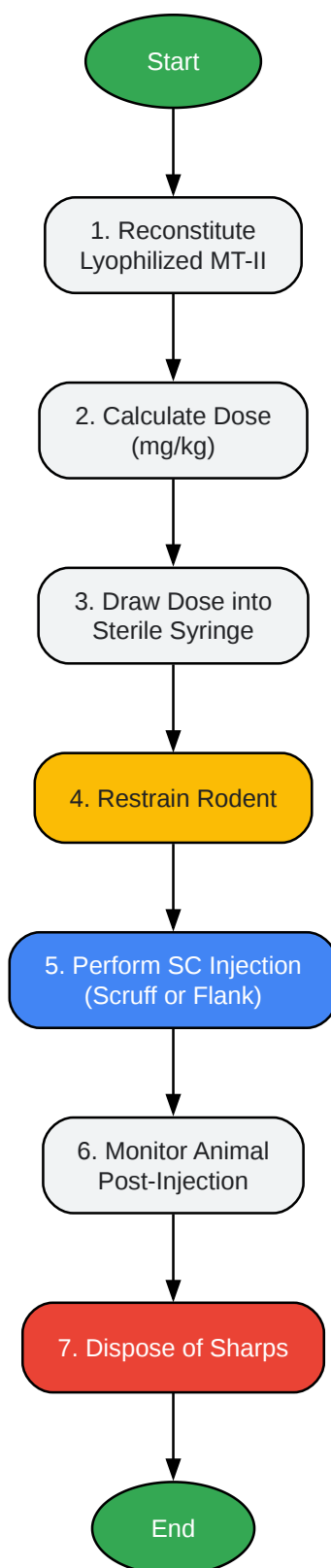
Species	Needle Gauge (Recommended)	Max Volume per Site	Max Total Volume (multiple sites)	Reference(s)
Mouse	27 - 31G	~1 mL	~3 mL	[14]
Rat	23 - 25G	~2 mL	~5 mL	[14] [15]

Mandatory Visualizations



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Caption: Melanotan-II signaling pathway for melanogenesis via the MC1R.



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Caption: Experimental workflow for subcutaneous administration of Melanotan-II.

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